

Diethyl Phosphate: A Comprehensive Technical Guide on its Chemical Properties and Reactivity

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Compound of Interest

Compound Name: Diethyl phosphate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Diethyl phosphate (DEP), also known as diethyl hydrogen phosphate, is an organophosphorus compound with the chemical formula $C_4H_{11}O_4P$.^{[1][2]} It is a dialkyl phosphate characterized by two ethyl groups attached to a central phosphorus atom.^{[3][4][5]} This document provides an in-depth overview of the chemical properties and reactivity of **diethyl phosphate**, tailored for researchers, scientists, and professionals in drug development. **Diethyl phosphate** is a significant metabolite of several organophosphate pesticides and its presence in urine is often used as a biomarker for exposure.^{[6][7]} While these pesticides are not highly persistent, they can be more toxic to younger individuals, making even short-term exposure a concern.^[7]

Chemical and Physical Properties

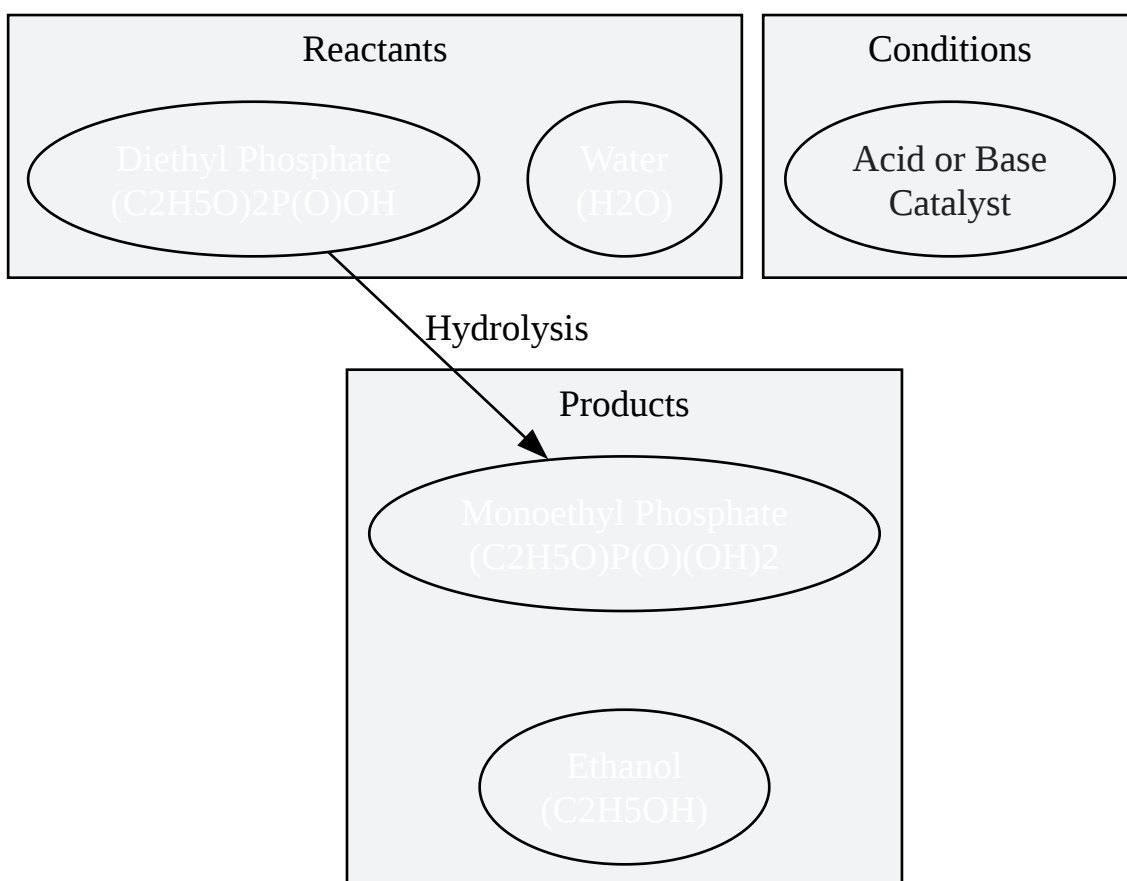
Diethyl phosphate is a colorless oil.^[6] It is soluble in water and common organic solvents.^[6] The key quantitative properties of **diethyl phosphate** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C4H11O4P	[1][2]
Molecular Weight	154.10 g/mol	[3]
Boiling Point	80 °C at 0.7 mm Hg	[6]
Density	1.29 g/cm ³	[8]
Water Solubility	44.1 g/L	[5]
pKa (Strongest Acidic)	1.95	[5]
logP	0.41 - 0.45	[5]
Appearance	Colorless oil	[6]

Reactivity of Diethyl Phosphate

Hydrolysis

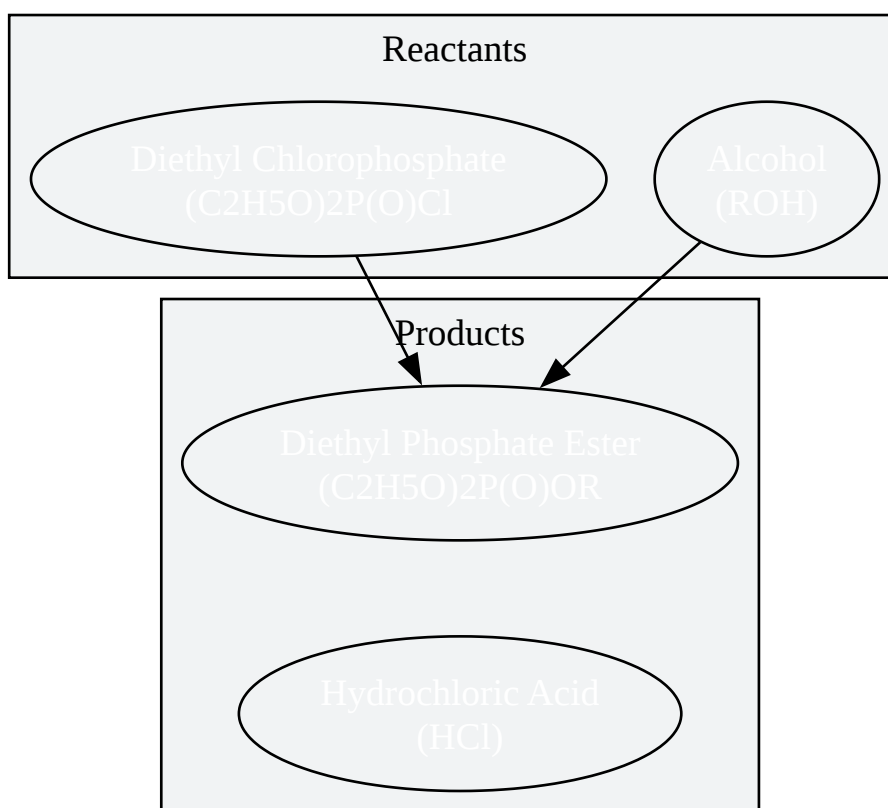
The hydrolysis of organophosphates is a critical reaction, both environmentally and biologically. **Diethyl phosphate** can undergo hydrolysis, and the rate of this reaction is influenced by pH.[9] In alkaline conditions, the hydrolysis of similar compounds like p-nitrophenyl **diethyl phosphate** has been studied using ³¹P NMR spectroscopy, revealing second-order kinetics.[10] The hydrolysis of phosphonates, a related class of compounds, is generally less sensitive to electronic effects compared to the hydrolysis of carboxylic esters.[9] The cleavage of the P-O bond is the typical outcome of both acid- and base-catalyzed hydrolysis.[9]



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Phosphorylation Reactions

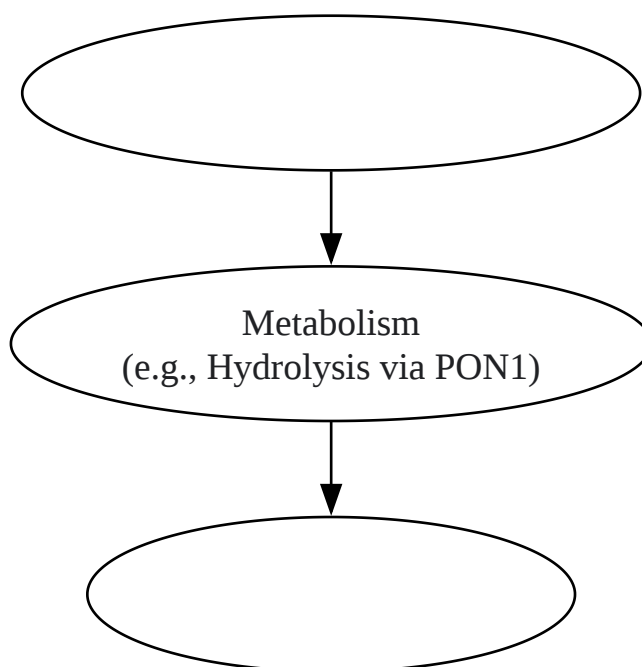
Diethyl phosphate itself is not typically used as a direct phosphorylating agent. However, its chlorinated derivative, diethyl chlorophosphate $((C_2H_5O)_2P(O)Cl)$, is a common reagent for the phosphorylation of alcohols, converting them into the corresponding **diethyl phosphate** esters. [11] This electrophilic compound is prepared by the chlorination of diethyl phosphite. [11] The reaction of diethyl chlorophosphate with an alcohol proceeds to form the phosphate ester and hydrochloric acid. [11]



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Metabolic Significance

In biological systems, **diethyl phosphate** is a metabolite of various organophosphate pesticides, such as chlorpyrifos.[3][6] The metabolism of these pesticides often involves hydrolysis, mediated by enzymes like paraoxonase (PON1), which can inactivate some organophosphates.[3] Chronic exposure to **diethyl phosphate** has been shown in animal studies to potentially lead to thyroid-related hormone disorders.[6][12]



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Experimental Protocols

Synthesis of Diethyl Phosphate

A common method for the preparation of **diethyl phosphate** involves the use of diethyl chlorophosphate.[6] One cited synthesis route utilizes benzaldoxime with diethyl chlorophosphate to form a diethyl benzaldimino phosphate intermediate, which then decomposes to yield **diethyl phosphate** and benzonitrile.[6] An alternative, though lower-yielding, method employs tert-butanol instead of benzaldoxime.[6] Another preparation starts from phosphorous trichloride and ethanol, followed by treatment with pyridine and CCl₄. [6]

Detailed Protocol using Diethyl Chlorophosphate and Benzaldoxime:

- **Reaction Setup:** In a suitable reaction vessel, dissolve benzaldoxime in an appropriate solvent.
- **Addition of Diethyl Chlorophosphate:** Slowly add diethyl chlorophosphate to the solution while maintaining a controlled temperature.
- **Intermediate Formation:** Allow the reaction to proceed to form the diethyl benzaldimino phosphate intermediate.

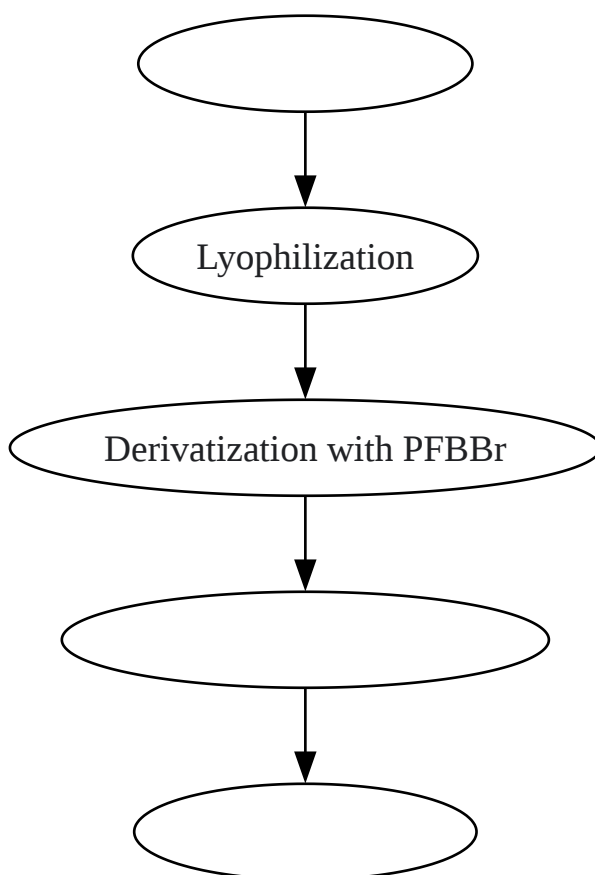
- **Decomposition:** Heat the reaction mixture to facilitate the decomposition of the intermediate into **diethyl phosphate** and benzonitrile.
- **Purification:** Separate the **diethyl phosphate** from benzonitrile and other byproducts, typically through distillation or chromatography.

Analysis of Diethyl Phosphate by GC-MS/MS

The determination of **diethyl phosphate** in biological samples like urine is crucial for monitoring exposure to organophosphate pesticides. A sensitive method for this analysis is gas chromatography-tandem mass spectrometry (GC-MS/MS) with negative ion chemical ionization.^[13]

Experimental Workflow for Urine Analysis:

- **Sample Preparation:** Lyophilize (freeze-dry) the urine sample to concentrate the analytes.
- **Derivatization:** React the dried residue with a derivatizing agent such as pentafluorobenzyl bromide (PFBBBr) to make the **diethyl phosphate** more volatile and suitable for GC analysis.
- **GC Separation:** Inject the derivatized sample into a gas chromatograph equipped with a suitable column (e.g., HP-5) to separate the components of the mixture. The oven temperature is programmed to ensure proper elution.
- **MS/MS Detection:** The separated compounds are then introduced into a tandem mass spectrometer for detection and quantification using negative ion chemical ionization.^[13] This technique provides high sensitivity and selectivity.^[13]
- **Quantification:** Compare the signal of the derivatized **diethyl phosphate** to that of an internal standard to accurately determine its concentration in the original urine sample.



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Safety and Handling

Diethyl phosphate is a combustible liquid that can cause severe skin burns and eye damage.[6] It is harmful if swallowed or in contact with skin.[6] Therefore, appropriate personal protective equipment, including gloves, protective clothing, and eye/face protection, should be worn when handling this chemical.[6] Work should be conducted in a well-ventilated area to avoid breathing vapors or mists.[6] In case of contact, immediate and thorough washing is required.[6]

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